

Benzofuran-2-carboxylic acid molecular weight and formula

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Compound of Interest

Compound Name: *Benzofuran-2-carboxylic acid*

Cat. No.: *B160394*

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Benzofuran-2-Carboxylic Acid: A Core Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Benzofuran-2-carboxylic acid, also known as coumarilic acid, is a heterocyclic organic compound that serves as a versatile building block in the synthesis of more complex molecules.^[1] Its unique structure and reactivity make it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials.^[1] This technical guide provides an in-depth look at the core molecular properties of **benzofuran-2-carboxylic acid**.

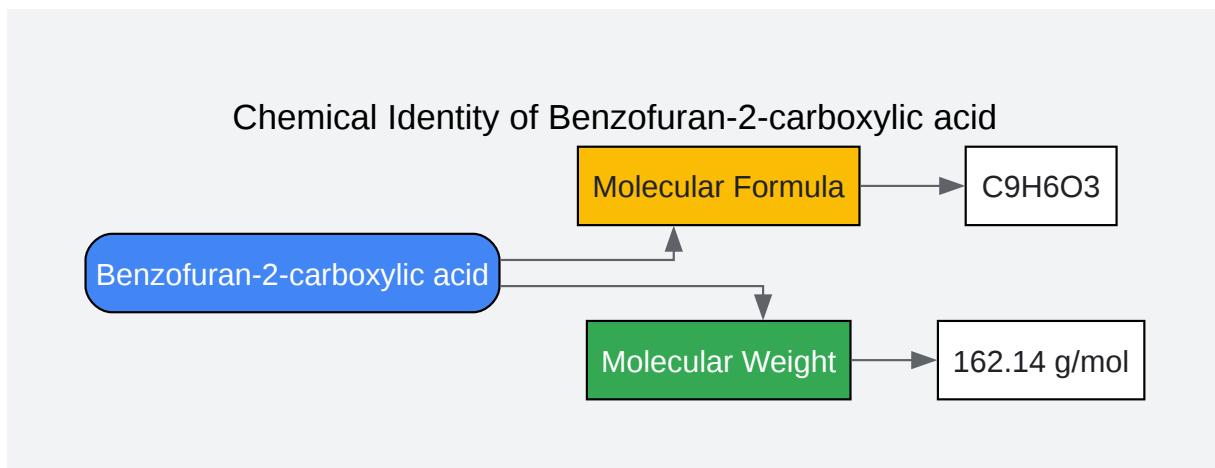
Core Molecular Data

The fundamental chemical properties of **benzofuran-2-carboxylic acid** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and the design of synthetic pathways.

Property	Value
Molecular Formula	C ₉ H ₆ O ₃ [1] [2] [3] [4] [5] [6]
Molecular Weight	162.14 g/mol [1] [2] [4] [5]
Alternate Names	Coumarilic acid, Coumarone-2-carboxylic acid [1] [4] [6]
CAS Number	496-41-3 [1] [3] [4] [6]

Logical Relationship of Chemical Identity

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical identifiers.



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Caption: Relationship between compound name and its molecular properties.

Applications in Research and Development

Benzofuran-2-carboxylic acid is a key starting material in the synthesis of a variety of biologically active molecules. Researchers utilize its reactive carboxylic acid group to incorporate the benzofuran scaffold into larger molecular frameworks, leading to the

development of potential anti-inflammatory and anticancer agents.[\[1\]](#) Its derivatives are also explored in the creation of novel herbicides and fungicides.[\[1\]](#) The compound's utility extends to materials science, where it is used in the development of polymers and coatings with enhanced properties.[\[1\]](#)

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